

Barium phosphinate chemical formula and molecular weight

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Compound Name: *barium phosphinate*

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Barium Phosphinate: A Comprehensive Technical Overview

This guide provides a detailed summary of the chemical formula and molecular weight of **barium phosphinate**, a compound of interest to researchers and professionals in drug development and chemical synthesis.

Barium phosphinate, also commonly known as barium hypophosphite, is an inorganic salt. It exists in both anhydrous and monohydrate forms.

Chemical Identity and Molecular Properties

The chemical and physical properties of **barium phosphinate** are summarized in the table below, providing a clear reference for its molecular formula and weight.

Property	Anhydrous Barium Phosphinate	Barium Phosphinate Monohydrate
Synonyms	Barium hypophosphite, Barium bisphosphinate[1]	
Chemical Formula	$\text{Ba}(\text{H}_2\text{PO}_2)_2$ [2][3][4]	$\text{Ba}(\text{H}_2\text{PO}_2)_2 \cdot \text{H}_2\text{O}$ [2]
Molecular Formula	$\text{BaH}_4\text{O}_4\text{P}_2$ [1][4]	
Molecular Weight	267.30 g/mol [1][3][5][6]	285.320 g/mol [2]
CAS Number	14871-79-5[3][7][8]	14871-79-5[2]

The anhydrous form has a molecular weight of approximately 267.30 g/mol .[1][3][5][6] The monohydrate form includes one molecule of water of hydration, resulting in a higher molecular weight of 285.320 g/mol .[2]

It is important for researchers to distinguish between **barium phosphinate**, barium phosphite (BaHO_3P), and barium phosphate ($\text{Ba}_3(\text{PO}_4)_2$) as their chemical formulas and properties differ significantly.[9][10][11]

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